

Pegasus workflow monitoring and error handling best practices.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pegasus

Cat. No.: B039198

[Get Quote](#)

Pegasus Workflow Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals effectively monitor and handle errors in their **Pegasus** workflows.

Frequently Asked Questions (FAQs)

Q1: What are the primary tools for monitoring the status of a running **Pegasus** workflow?

A1: The primary tool for real-time monitoring is **pegasus-status**.^{[1][2]} It provides a summary of the workflow's progress, showing the state of jobs (e.g., UNREADY, READY, PRE, QUEUED, POST, SUCCESS, FAILURE) and a percentage of completion.^[1] For a more detailed and web-based view, the **Pegasus** Workflow Dashboard offers a graphical interface to monitor workflows in real-time.^{[1][3]}

Q2: My workflow has failed. What is the first step I should take to debug it?

A2: The first step is to run the **pegasus-analyzer** command in the workflow's submit directory.^{[2][4][5][6]} This tool helps identify the jobs that failed and provides their standard output and error streams, which usually contain clues about the reason for failure.^{[1][4]}

Q3: How can I get a summary of my completed workflow's performance?

A3: Use the **pegasus**-statistics command.[2][4][5][7] This tool queries the workflow's database and provides a summary of various statistics, including total jobs, succeeded and failed jobs, and wall times.[1][8]

Q4: What are "rescue workflows" in **Pegasus**?

A4: When a workflow fails and cannot be recovered automatically, **Pegasus** can generate a "rescue workflow".[4][5][9] This new workflow contains only the tasks that did not complete successfully, allowing you to fix the issue and resubmit only the failed portions, saving significant time and computational resources.[5][9]

Q5: How does **Pegasus** handle automatic error recovery?

A5: **Pegasus** has built-in reliability mechanisms.[5] It can automatically retry jobs and data transfers that fail.[4][5][7] It can also try alternative data sources for staging data and remap parts of the workflow to different resources if failures occur.[4][5]

Troubleshooting Guides

Issue 1: A specific job in my workflow is consistently failing.

Symptoms:

- The **pegasus**-status command shows a non-zero value in the "FAILURE" column.
- **pegasus**-analyzer points to the same job failing repeatedly.

Troubleshooting Steps:

- Analyze the failed job's output:
 - Run **pegasus**-analyzer in your workflow's submit directory.
 - Examine the stdout and stderr sections for the failed job. Look for specific error messages from your application code or the underlying system.
- Inspect the job's submit and log files:

- **pegasus**-analyzer will provide the paths to the job's submit file, output file, and error file. [\[1\]](#)[\[8\]](#)
- The .out file contains the standard output and the .err file contains the standard error of your job.
- The .sub file describes how the job was submitted to the execution environment (e.g., Condor). Check for correctness of paths to executables and input files.
- Check for executable and input file issues:
 - A common error is the executable not being found on the remote system.[\[4\]](#) Ensure your transformation catalog correctly points to the executable's location on the execution site.
 - Verify that all required input files are correctly specified in your workflow description and are accessible from the execution site.
- Test the job manually:
 - If possible, try to run the command that the job was executing manually on the execution site. This can help isolate whether the issue is with the application itself or the workflow environment.

Issue 2: My workflow is running very slowly.

Symptoms:

- The workflow is taking much longer than expected to complete.
- **pegasus**-status shows many jobs in the "QUEUED" state for a long time.

Troubleshooting Steps:

- Analyze workflow statistics:
 - After the workflow completes (or is stopped), run **pegasus**-statistics to get a breakdown of job wall times. This can help identify if specific jobs are bottlenecks.

- Check for resource contention:
 - The execution site might be overloaded. Check the load on the cluster or cloud resources you are using.
- Optimize short-running jobs with clustering:
 - If your workflow has many very short jobs, the overhead of scheduling each job can be significant.[4] **Pegasus** can cluster multiple small jobs into a single larger job to reduce this overhead.[4] You can enable job clustering in your **Pegasus** properties.
- Review data transfer times:
 - **pegasus**-statistics can also provide information about data transfer times. If these are high, consider pre-staging large input files to the execution site or using a more efficient data transfer protocol.

Quantitative Data Summary

The following tables provide examples of the quantitative data you can obtain from **Pegasus** monitoring tools.

Table 1: Example Output from **pegasus**-analyzer

Metric	Value
Total Jobs	100
Succeeded Jobs	95
Failed Jobs	5
Unsubmitted Jobs	0

Table 2: Example Summary from **pegasus**-statistics

Statistic	Value
Workflow Wall Time	02:30:15 (HH:MM:SS)
Cumulative Job Wall Time	10:45:30 (HH:MM:SS)
Cumulative Job Retries	12
Total Succeeded Jobs	95
Total Failed Jobs	5

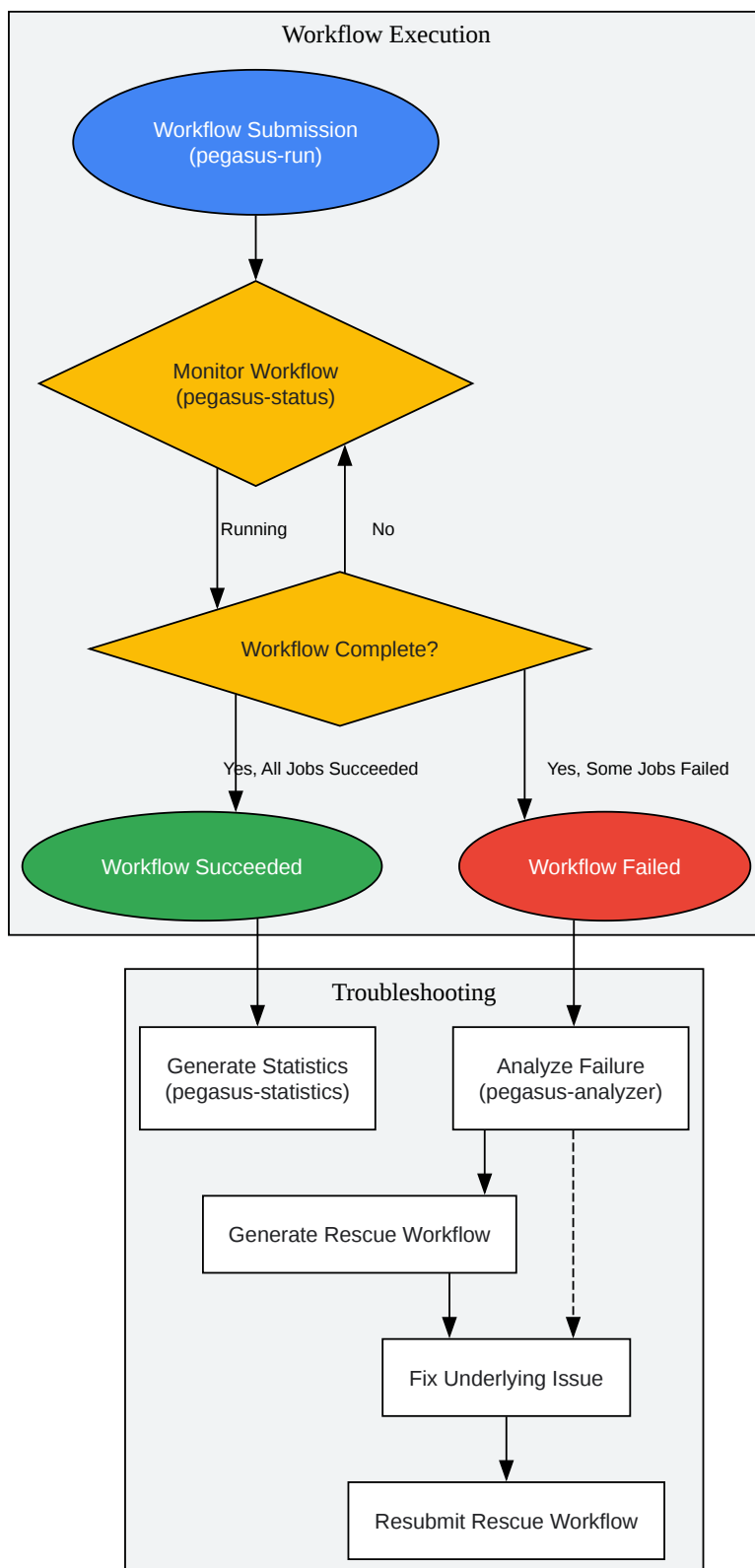
Experimental Protocols

Protocol 1: Standard Workflow Monitoring and Debugging Procedure

- Submit your workflow: Use **pegasus-plan** and **pegasus-run** to submit your workflow for execution.
- Monitor progress: While the workflow is running, use **pegasus-status -v** periodically to check its status.
- Initial diagnosis upon failure: If **pegasus-status** shows failed jobs, wait for the workflow to finish or abort it using **pegasus-remove**.
- Detailed error analysis: Navigate to the workflow's submit directory and run **pegasus-analyzer**.
- Review job outputs: Carefully examine the standard output and error streams for the failed jobs reported by **pegasus-analyzer**.
- Generate statistics: Once the workflow is complete, run **pegasus-statistics -s all** to gather performance data.
- Create a rescue workflow (if necessary): If the workflow failed, a rescue workflow is generated. After fixing the underlying issue, you can submit the rescue DAG to complete the remaining tasks.[\[1\]](#)

Visualizations

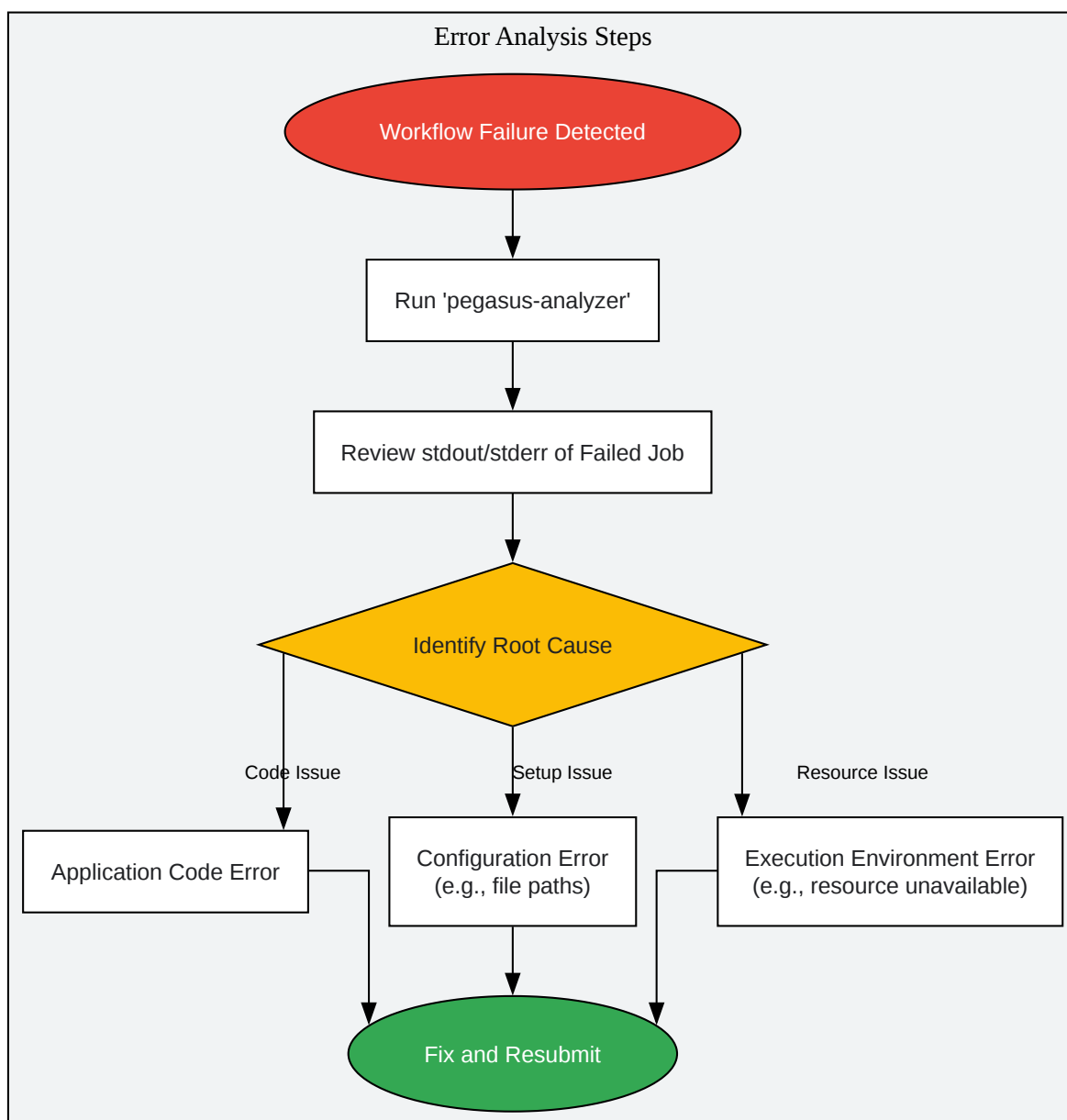
Pegasus Workflow Monitoring and Error Handling Logic



[Click to download full resolution via product page](#)

Caption: Logical flow for monitoring a **Pegasus** workflow and handling failures.

Pegasus Error Analysis Workflow



[Click to download full resolution via product page](#)

Caption: A detailed workflow for diagnosing and resolving errors in **Pegasus**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 9. Monitoring, Debugging and Statistics — Pegasus WMS 5.1.2-dev.0 documentation [pegasus.isi.edu]
- 2. GitHub - pegasus-isi/ACCESS-Pegasus-Examples: Pegasus Workflows examples including the Pegasus tutorial, to run on ACCESS resources. [github.com]
- 3. research.cs.wisc.edu [research.cs.wisc.edu]
- 4. arokem.github.io [arokem.github.io]
- 5. GitHub - pegasus-isi/pegasus: Pegasus Workflow Management System - Automate, recover, and debug scientific computations. [github.com]
- 6. GitHub - pegasus-isi/SAGA-Sample-Workflow: Example on how to run Pegasus workflows on the ISI SAGA cluster [github.com]
- 7. arokem.github.io [arokem.github.io]
- 8. pegasus.isi.edu [pegasus.isi.edu]
- 9. Pegasus WMS – Automate, recover, and debug scientific computations [pegasus.isi.edu]
- To cite this document: BenchChem. [Pegasus workflow monitoring and error handling best practices.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b039198#pegasus-workflow-monitoring-and-error-handling-best-practices]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com